

3-Amino-1-naphthoic Acid: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Amino-1-naphthoic acid

Cat. No.: B1266996

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Disclaimer: This document provides a comprehensive overview of the safety and handling procedures for **3-Amino-1-naphthoic acid** (CAS No. 32018-86-3). Due to a lack of a publicly available, detailed Safety Data Sheet (SDS) specifically for this isomer, safety and toxicity data for the closely related isomer, 3-Amino-2-naphthoic acid (CAS No. 5959-52-4), has been included as the best available surrogate information. It is crucial for researchers, scientists, and drug development professionals to recognize that while these compounds are structurally similar, their toxicological and reactivity profiles may differ. All handling and safety procedures should be conducted with this in mind, and a thorough risk assessment should be performed before use.

Chemical and Physical Properties

This section outlines the known physical and chemical properties of **3-Amino-1-naphthoic acid** and its isomer, 3-Amino-2-naphthoic acid, for comparison.

Property	3-Amino-1-naphthoic acid	3-Amino-2-naphthoic acid
CAS Number	32018-86-3	5959-52-4[1]
Molecular Formula	C ₁₁ H ₉ NO ₂ [2]	C ₁₁ H ₉ NO ₂ [1]
Molecular Weight	187.19 g/mol [2]	187.19 g/mol [1]
Melting Point	179 °C	212 °C (decomposes)[1]
Boiling Point	456.1±28.0 °C (Predicted)	Not available
Density	1.352±0.06 g/cm ³ (Predicted)	Not available
Appearance	Solid[2]	Yellow to olive green powder, crystals, or chunks[1]
pKa	pK1: 2.61; pK2: 4.39 (25°C)	Not available
Storage Temperature	Room temperature, in a dark place under an inert atmosphere.	Store in a well-ventilated place. Keep container tightly closed.[1]

Hazard Identification and Classification

The following hazard information is based on data for 3-Amino-2-naphthoic acid. It should be treated as indicative for **3-Amino-1-naphthoic acid**, but subject to verification.

GHS Classification:

- Acute Toxicity, Oral: Category 4[1]
- Skin Corrosion/Irritation: Category 2[1]
- Serious Eye Damage/Eye Irritation: Category 2[1]
- Specific target organ toxicity (single exposure), Respiratory system: Category 3[1]

Signal Word: Warning[1]

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Experimental Protocols: Safe Handling Procedures

Adherence to strict laboratory protocols is essential when handling **3-Amino-1-naphthoic acid** and its analogues.

3.1 Engineering Controls

- Work should be conducted in a well-ventilated area.
- Use a chemical fume hood for all procedures that may generate dust or aerosols.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation location.[3]

3.2 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

3.3 Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.

- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
- Store away from incompatible materials such as strong acids and strong bases.[\[3\]](#)

First Aid Measures

These first aid measures are based on data for 3-Amino-2-naphthoic acid and should be applied in the event of exposure to **3-Amino-1-naphthoic acid**.

Exposure Route	First Aid Protocol
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [1] [3] If not breathing, give artificial respiration. [3]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. [1] If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash before reuse. [1] [3]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] If eye irritation persists: Get medical advice/attention. [1] [3]
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [1] Do NOT induce vomiting.

Fire-Fighting and Accidental Release Measures

5.1 Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[1]
- Specific Hazards: Keep product and empty container away from heat and sources of ignition. [1]
- Hazardous Combustion Products: Nitrogen oxides (NO_x), Carbon monoxide (CO), Carbon dioxide (CO₂).[1]
- Protective Equipment: As in any fire, wear self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent) and full protective gear.[1]

5.2 Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[3]
- Environmental Precautions: Should not be released into the environment.[4]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[3] Keep in suitable, closed containers for disposal.[3]

Toxicological Information

The toxicological properties of **3-Amino-1-naphthoic acid** have not been fully investigated. The following data is for 3-Amino-2-naphthoic acid.

Toxicity Metric	Value
Acute Oral Toxicity	Category 4[1]
Skin Corrosion/Irritation	Category 2[1]
Serious Eye Damage/Irritation	Category 2[1]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[1]

Symptoms/effects, both acute and delayed: No information available for **3-Amino-1-naphthoic acid**. For 3-Amino-2-naphthoic acid, it may cause respiratory irritation, skin irritation, and

serious eye irritation.[1]

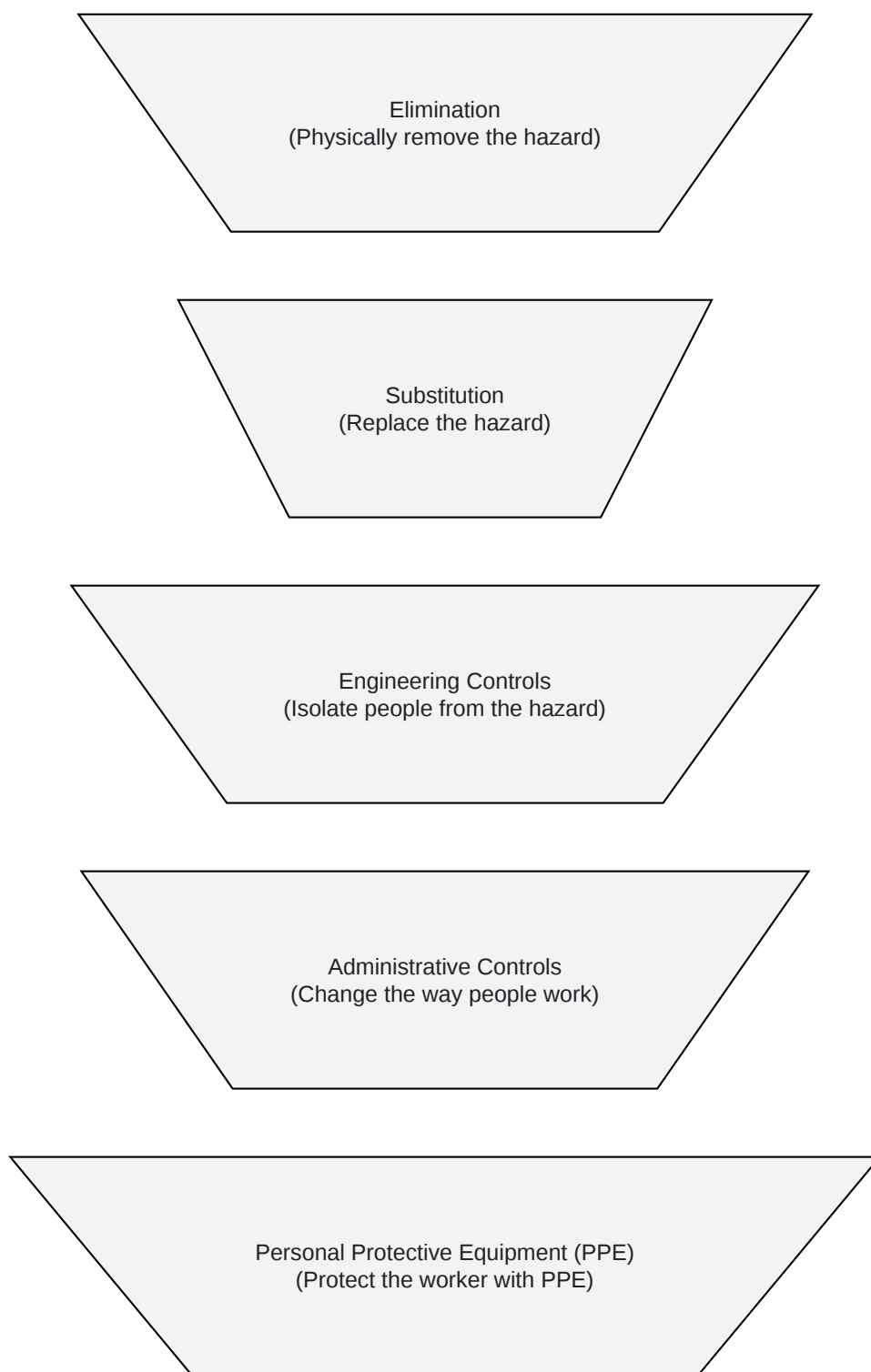
Disposal Considerations

Waste from residues/unused products should be disposed of in accordance with local, regional, and national regulations.[1]

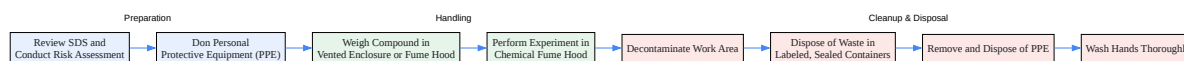
Visualizations

8.1 Hierarchy of Controls for Chemical Safety

The following diagram illustrates the hierarchy of controls, a systematic approach to minimizing exposure to hazardous chemicals like **3-Amino-1-naphthoic acid**. The most effective measures are at the top of the pyramid.



Hierarchy of Controls



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- To cite this document: BenchChem. [3-Amino-1-naphthoic Acid: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1266996#3-amino-1-naphthoic-acid-safety-and-handling\]](https://www.benchchem.com/product/b1266996#3-amino-1-naphthoic-acid-safety-and-handling)

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